

Lantadene A: A Comprehensive Technical Guide on its Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: Lantadene A

Cat. No.: B1674485

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Abstract

Lantadene A, a pentacyclic triterpenoid found in the notorious invasive plant species *Lantana camara*, has garnered significant scientific attention due to its pronounced hepatotoxicity and potential therapeutic applications. This technical guide provides an in-depth exploration of the chemical structure and stereochemistry of **Lantadene A**. It consolidates quantitative physicochemical and spectroscopic data into structured tables for facile comparison and outlines detailed experimental protocols for its isolation and structural characterization. Furthermore, this guide presents a visualization of the proposed apoptotic signaling pathway modulated by **Lantadene A**, offering a valuable resource for researchers in natural product chemistry, toxicology, and drug discovery.

Chemical Structure and Stereochemistry

Lantadene A is a pentacyclic triterpenoid belonging to the oleanane series. Its systematic IUPAC name is (4aR,6aS,6bR,8aR,12aS,14bR)-10-(((E)-2-methylbut-2-enoyl)oxy)-2,2,6a,6b,9,9,12a-heptamethyl-3-oxo-1,2,3,4,4a,5,6,6a,6b,7,8,8a,9,10,11,12,12a,14b-octadecahydronicene-4a-carboxylic acid. The chemical formula is $C_{35}H_{52}O_5$, with a molecular weight of 552.79 g/mol. [1]

The core structure of **Lantadene A** consists of five fused rings (A, B, C, D, and E). X-ray crystallography studies have elucidated the specific stereochemistry of these ring junctions: the

A/B and B/C rings are trans-fused, while the D/E rings are cis-fused.[2] The angeloyloxy side chain is attached at the C-22 position and adopts a β -configuration.[2]

The absolute stereochemistry of **Lantadene A** has been established, with multiple chiral centers defined within its complex structure.

Caption: Chemical structure of **Lantadene A**.

Physicochemical and Spectroscopic Data

Physicochemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₃₅ H ₅₂ O ₅	[1]
Molecular Weight	552.79 g/mol	[1]
CAS Number	467-81-2	[1]
Appearance	White crystalline solid	[2]
Melting Point	284-286 °C	

Spectroscopic Data

The structural elucidation of **Lantadene A** heavily relies on ¹H and ¹³C NMR spectroscopy. The following tables summarize the key chemical shifts (δ) in ppm, referenced to tetramethylsilane (TMS), typically in a CDCl₃ solvent.

Table 2.2.1.1: ¹H NMR Spectral Data of **Lantadene A** (400 MHz, CDCl₃)

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-12	5.48	t	3.6
H-22	4.88	dd	11.2, 4.4
H-3'	6.08	q	7.2
H-4'	1.85	d	7.2
H-5'	1.82	s	-
Me-23	1.10	s	-
Me-24	1.08	s	-
Me-25	0.92	s	-
Me-26	0.82	s	-
Me-27	1.14	s	-
Me-29	0.95	s	-
Me-30	0.90	s	-

Table 2.2.1.2: ^{13}C NMR Spectral Data of **Lantadene A** (100 MHz, CDCl_3)

Carbon	Chemical Shift (δ , ppm)
C-3	218.1
C-12	122.5
C-13	143.8
C-22	75.8
C-28	183.2
C-1'	167.8
C-2'	127.9
C-3'	138.5
C-4'	15.8
C-5'	20.5
C-23	26.6
C-24	21.6
C-25	15.3
C-26	16.9
C-27	26.0
C-29	33.1
C-30	23.7

The IR spectrum of **Lantadene A** exhibits characteristic absorption bands corresponding to its functional groups.

Table 2.2.2.1: FT-IR Spectral Data of **Lantadene A**

Wavenumber (cm ⁻¹)	Functional Group
~3400	O-H stretch (carboxylic acid)
~2930	C-H stretch (alkane)
~1735	C=O stretch (ester)
~1700	C=O stretch (ketone)
~1690	C=O stretch (carboxylic acid)
~1640	C=C stretch (alkene)

Electrospray ionization mass spectrometry (ESI-MS) is commonly used for the analysis of **Lantadene A**. The protonated molecule [M+H]⁺ is typically observed.

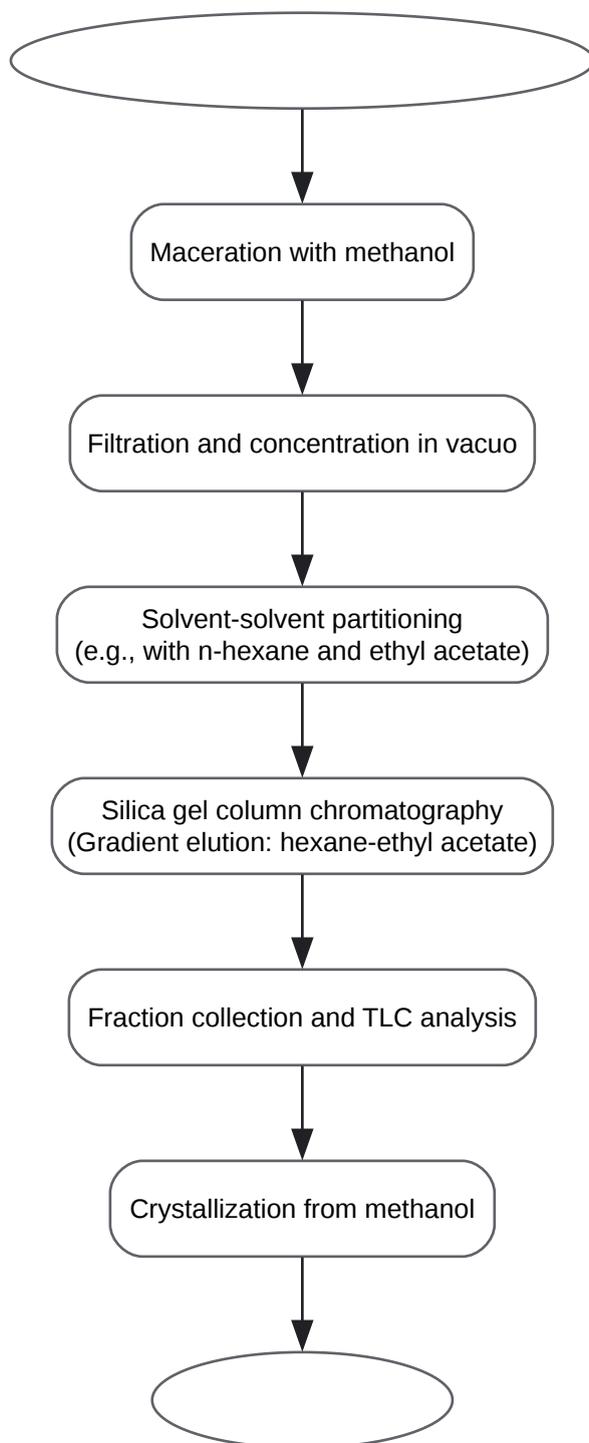
Table 2.2.3.1: ESI-MS Fragmentation Data of **Lantadene A**

m/z	Interpretation
553.38	[M+H] ⁺
453.33	[M+H - C ₅ H ₈ O ₂] ⁺ (Loss of angeloyl group)
409.34	[M+H - C ₅ H ₈ O ₂ - CO ₂] ⁺ (Further loss of CO ₂)

Experimental Protocols

Isolation and Purification of **Lantadene A** from *Lantana camara*

The following protocol outlines a general procedure for the extraction, isolation, and purification of **Lantadene A** from the leaves of *Lantana camara*.



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Caption: Experimental workflow for the isolation of **Lantadene A**.

Detailed Steps:

- **Plant Material:** Collect fresh leaves of *Lantana camara*, dry them in an oven at 40-50 °C, and grind them into a fine powder.
- **Extraction:** Macerate the powdered leaves with methanol at room temperature for 24-48 hours. Repeat the extraction process three times to ensure complete extraction.
- **Concentration:** Combine the methanolic extracts and concentrate them under reduced pressure using a rotary evaporator to obtain a crude extract.
- **Solvent Partitioning:** Suspend the crude extract in water and partition it sequentially with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate. **Lantadene A** is typically enriched in the ethyl acetate fraction.
- **Column Chromatography:** Subject the enriched fraction to column chromatography on silica gel (60-120 mesh). Elute the column with a gradient of n-hexane and ethyl acetate.
- **Fraction Collection and Analysis:** Collect fractions and monitor them by thin-layer chromatography (TLC) using a suitable solvent system (e.g., n-hexane:ethyl acetate, 8:2). Visualize the spots by spraying with an anisaldehyde-sulfuric acid reagent and heating.
- **Crystallization:** Combine the fractions containing **Lantadene A**, concentrate them, and crystallize the residue from methanol to yield pure **Lantadene A**.

Structural Elucidation

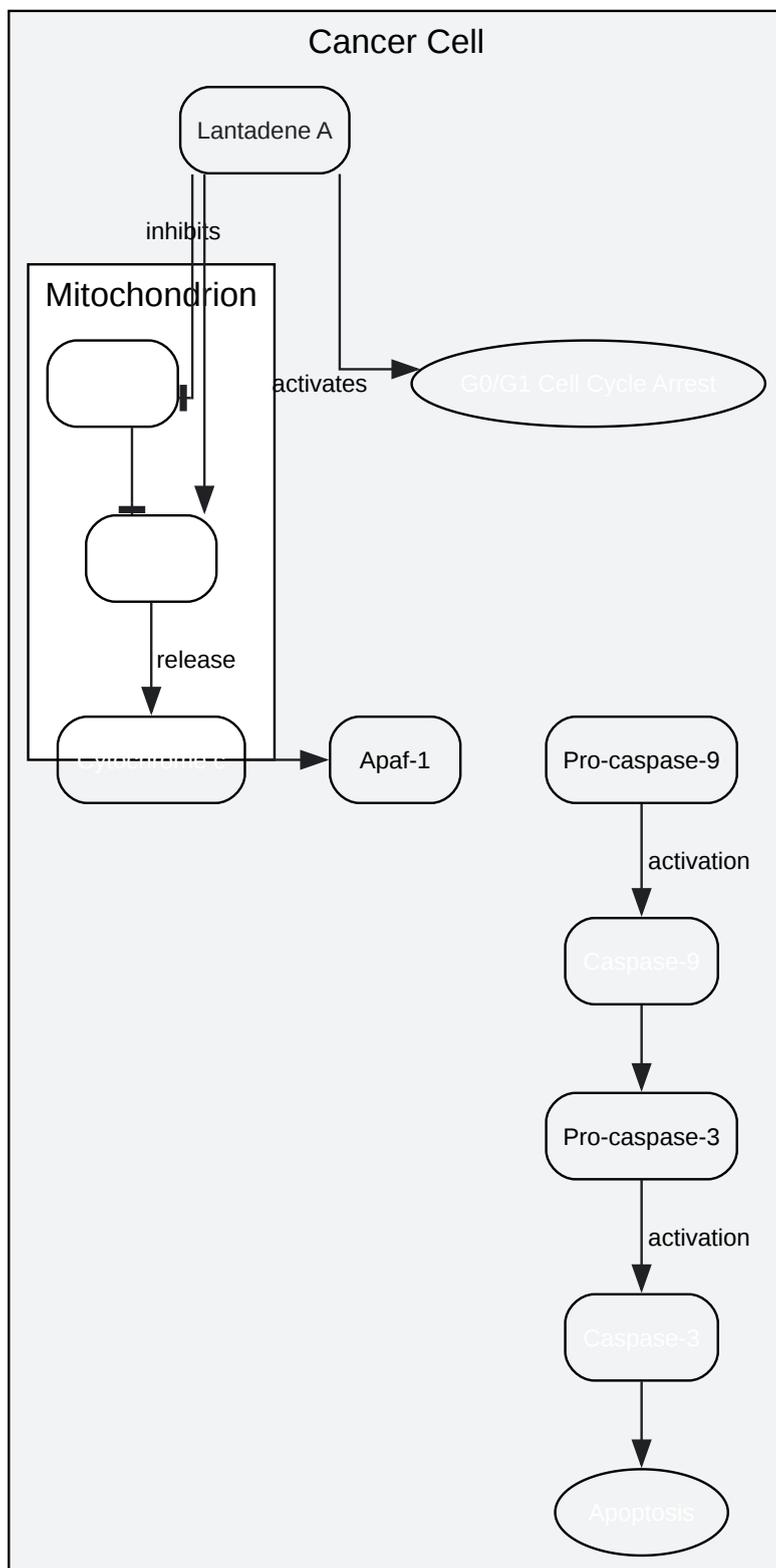
The structure of the isolated **Lantadene A** is confirmed using a combination of spectroscopic techniques.

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a 400 MHz or higher spectrometer in CDCl_3 . 2D NMR experiments such as COSY, HSQC, and HMBC are performed to establish the connectivity of protons and carbons and to confirm the overall structure.
- **IR Spectroscopy:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer, typically as a KBr pellet.

- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is used to determine the exact mass and molecular formula of the compound. ESI-MS/MS is employed to study the fragmentation pattern.

Biological Activity and Signaling Pathway

Lantadene A has been reported to exhibit various biological activities, including anticancer effects. Studies have shown that it can induce apoptosis in cancer cells through the intrinsic pathway.



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Caption: Proposed apoptotic signaling pathway induced by **Lantadene A**.

Lantadene A induces apoptosis by modulating the expression of Bcl-2 family proteins. It downregulates the anti-apoptotic protein Bcl-2 and upregulates the pro-apoptotic protein Bax. This shift in the Bax/Bcl-2 ratio leads to the permeabilization of the mitochondrial outer membrane and the release of cytochrome c into the cytosol. Cytochrome c then binds to Apaf-1, leading to the activation of caspase-9, which in turn activates the executioner caspase-3, ultimately resulting in apoptotic cell death. Additionally, **Lantadene A** has been shown to cause cell cycle arrest at the G0/G1 phase.

Conclusion

This technical guide has provided a comprehensive overview of the chemical structure, stereochemistry, and key analytical data of **Lantadene A**. The detailed experimental protocols and the visualization of its apoptotic signaling pathway offer a foundational resource for researchers engaged in the study of this potent natural product. Further investigation into the diverse biological activities and mechanisms of action of **Lantadene A** and its derivatives holds significant promise for the development of new therapeutic agents.

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References

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
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